

What is the CAS number for D(+)-Raffinose pentahydrate

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Compound of Interest

Compound Name: *D(+)-Raffinose pentahydrate*

Cat. No.: *B7823032*

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Introduction

D(+)-Raffinose pentahydrate is a naturally occurring trisaccharide composed of galactose, glucose, and fructose. It is widely utilized in various scientific and industrial applications, particularly in the fields of biotechnology, pharmaceuticals, and food science. This technical guide provides comprehensive information on the physicochemical properties, biological activities, and key applications of **D(+)-Raffinose pentahydrate**, with a focus on its relevance to researchers, scientists, and drug development professionals.

CAS Number: 17629-30-0

Physicochemical Properties of D(+)-Raffinose Pentahydrate

A summary of the key physicochemical properties of **D(+)-Raffinose pentahydrate** is presented in the table below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value
CAS Number	17629-30-0
Molecular Formula	C ₁₈ H ₃₂ O ₁₆ ·5H ₂ O
Molecular Weight	594.51 g/mol [1]
Appearance	White crystalline powder
Melting Point	78-82 °C[2]
Solubility in Water	50 g/L (20°C)[2]
Specific Optical Rotation	+105° ± 2° (c=10% in H ₂ O, 20°C)
Density	1.47 g/cm ³ [2][3]
pH	5.5–7.0 (100 g/L in H ₂ O at 20°C)
Synonyms	Melitose, Melitriose, Gossypose

Biological Activities and Applications

D(+)-Raffinose pentahydrate exhibits a range of biological activities that make it a valuable compound in research and drug development.

Cryopreservation

Raffinose is widely used as a cryoprotectant to preserve the viability of cells and tissues during freezing. Its mechanism of action involves stabilizing cellular membranes and preventing the formation of damaging ice crystals. It is often used in combination with other cryoprotectants like dimethyl sulfoxide (DMSO) or glycerol. For instance, it has been successfully used for the cryopreservation of mouse spermatozoa.

Biofilm Inhibition

Recent studies have highlighted the potential of raffinose as a biofilm inhibitor, particularly against the pathogenic bacterium *Pseudomonas aeruginosa*. Raffinose has been shown to interfere with biofilm formation without affecting bacterial growth. This activity is mediated

through its interaction with the lectin LecA, leading to a reduction in the cellular levels of the second messenger molecule, cyclic diguanylate (c-di-GMP).

Prebiotic and Immunomodulatory Effects

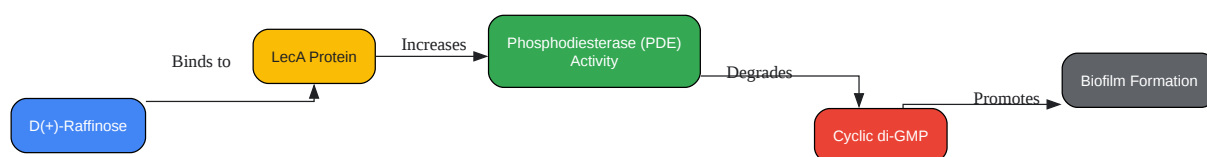
Raffinose acts as a prebiotic, promoting the growth of beneficial gut bacteria. Additionally, it has demonstrated immunomodulatory properties. Studies have shown that raffinose can alleviate allergen-induced airway eosinophilia and reduce the mRNA levels of pro-inflammatory cytokines IL-4 and IL-5 in lung tissue.

Drug Formulation

In the pharmaceutical industry, raffinose is utilized as a stabilizing agent in drug formulations, particularly for freeze-dried products. It helps to maintain the stability and efficacy of active pharmaceutical ingredients.

Signaling Pathway of Raffinose-Mediated Biofilm Inhibition

The mechanism by which **D(+)-Raffinose pentahydrate** inhibits biofilm formation in *Pseudomonas aeruginosa* involves a specific signaling pathway. Raffinose binds to the carbohydrate-binding protein LecA, which in turn leads to an increase in the activity of a c-di-GMP-specific phosphodiesterase (PDE). This enhanced PDE activity results in the degradation of cyclic di-GMP, a key signaling molecule that promotes biofilm formation. The reduction in cellular c-di-GMP levels ultimately leads to the inhibition of biofilm development.



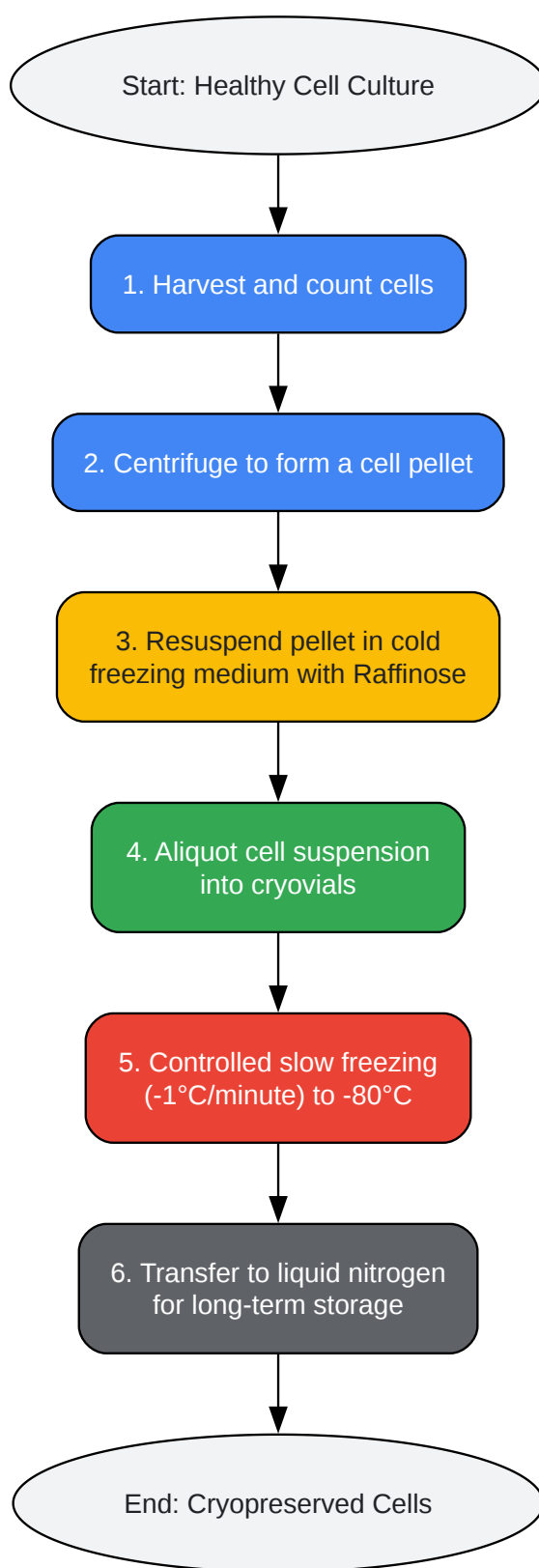
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Raffinose-mediated inhibition of *P. aeruginosa* biofilm formation.

Experimental Protocols

Cryopreservation of Mammalian Cells Using Raffinose

This protocol provides a general workflow for the cryopreservation of mammalian cells using a freezing medium supplemented with raffinose.



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